

Antifungal Agent 47: A Technical Literature Review

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For Researchers, Scientists, and Drug Development Professionals

Antifungal agent 47, also identified as compound 3b, has emerged as a promising candidate in the development of novel fungicides. This technical guide synthesizes the available literature, presenting a comprehensive overview of its antifungal activity, mechanism of action, and experimental validation. The information is tailored for researchers, scientists, and professionals engaged in drug development, offering a consolidated resource for further investigation and application.

Core Efficacy and Biochemical Activity

Antifungal agent 47 demonstrates broad-spectrum fungicidal activity against a range of phytopathogenic fungi. Its mechanism of action is primarily centered on the disruption of mitochondrial function, leading to potent inhibition of respiration and ATP synthesis.[1][2]

Quantitative Data Summary

The following tables summarize the key quantitative metrics reported for antifungal agent 47.

Table 1: In Vitro Antifungal Activity of Agent 47[2]



Fungal Species	EC ₅₀ (μM)
Phytophthora capsici	12.70
Rhizoctonia solani	21.74
Botrytis cinerea	22.42
Pythium aphanidermatum	11.00
Sclerotinia sclerotiorum	4.78

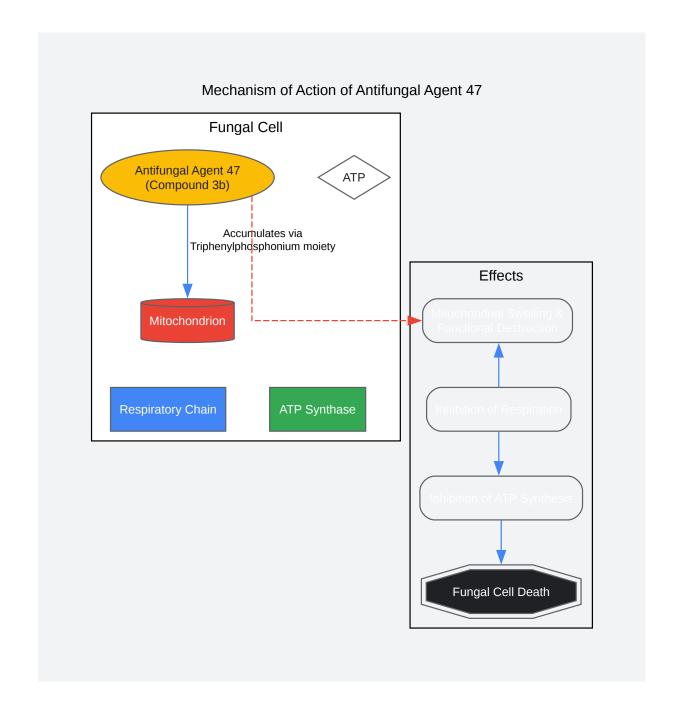
Table 2: Biochemical and In Vivo Efficacy of Agent 47[2]

Parameter	Conditions	Result
ATP Production Inhibition	P. capsici mycelium, 35 μM, 3h	61.70 ± 3.64% inhibition
In Vivo Control Efficacy (Protective)	B. cinerea in tomato fruits, 200 μg/mL	59.01%
In Vivo Control Efficacy (Curative)	B. cinerea in tomato fruits, 200 μg/mL	53.56%

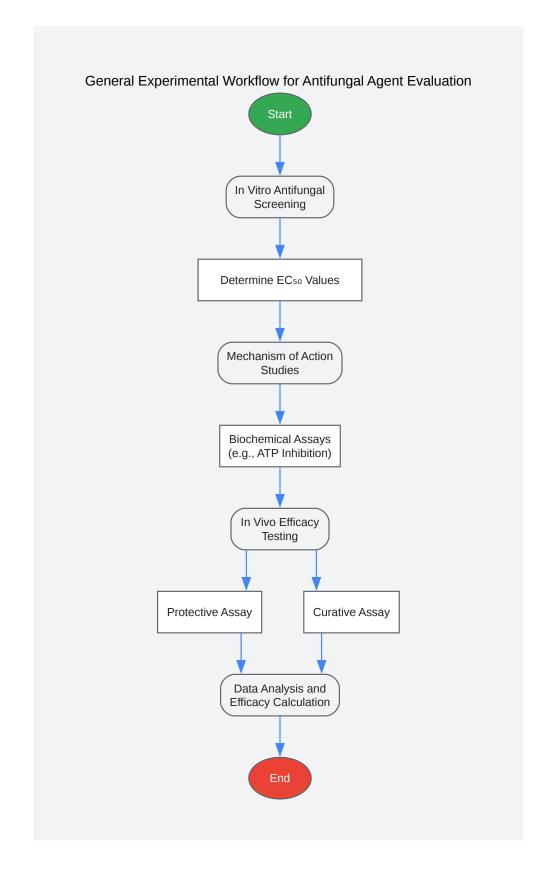
Mechanism of Action: Mitochondrial Disruption

Antifungal agent 47 exerts its fungicidal effects by targeting the mitochondria of pathogenic fungi. The presence of a triphenylphosphonium cation in its structure facilitates its accumulation within the mitochondria.[1] This targeted delivery leads to the destruction of mitochondrial function, characterized by mitochondrial swelling and a significant reduction in ATP synthesis due to strong respiratory inhibition.[1][2] This targeted approach enhances its efficacy and suggests a potentially novel mechanism of action compared to some existing fungicides.[1]









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